

Atractyloside Potassium Salt: Comprehensive Disposal & Safety Protocol

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Compound of Interest

Compound Name: *Atractyloside potassium salt*

Cat. No.: *B1233936*

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Executive Safety Summary

Atractyloside Potassium Salt (ATR-K) is not a standard laboratory reagent; it is a high-affinity mitochondrial toxin.^[1] Unlike general organic waste, ATR-K targets the Adenine Nucleotide Translocator (ANT), mechanically halting cellular respiration.^[1]

Critical Warning: The potassium salt form significantly increases water solubility (~20 mg/mL). This enhances bioavailability and dermal absorption rates compared to the free acid, making liquid spills exceptionally hazardous. Do not treat this as generic chemical waste.

The "Why": Mechanism of Toxicity

To ensure compliance, researchers must understand the biological stakes. ATR-K does not cause simple chemical burns; it induces rapid apoptotic cell death by starving the cell of ATP.

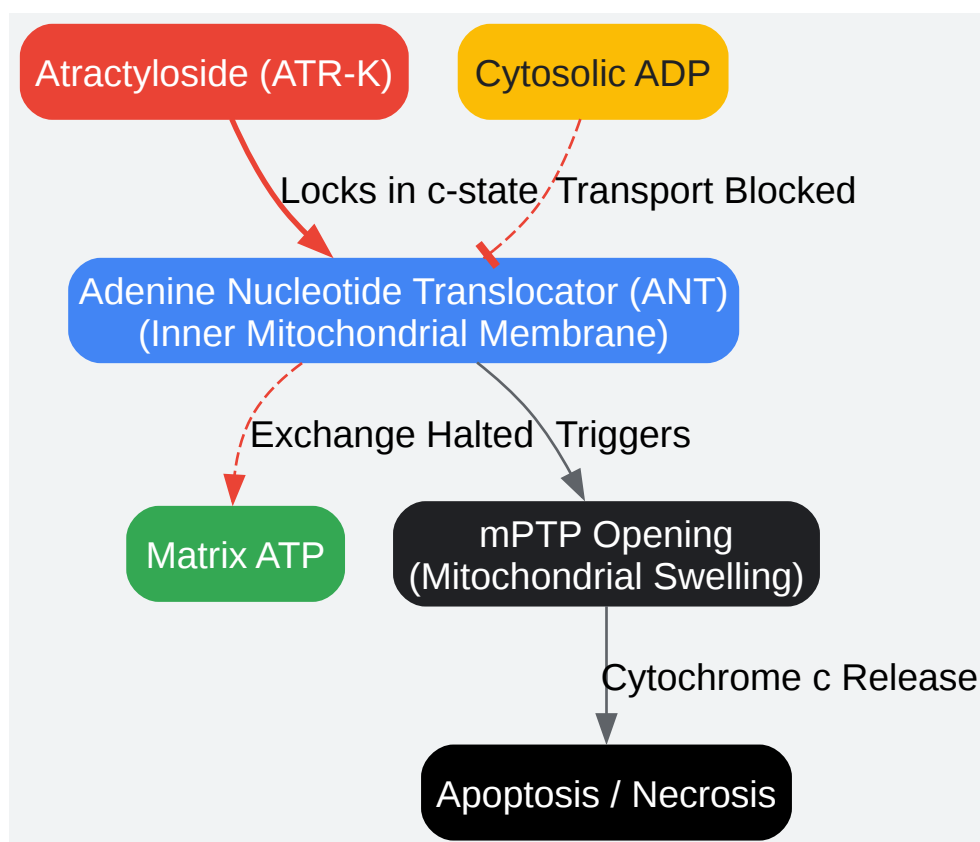
Mechanism of Action

ATR-K acts as a competitive inhibitor of the Adenine Nucleotide Translocator (ANT) located on the inner mitochondrial membrane.

- Blockade: ATR-K locks the ANT in the "c-state" (cytosolic side), preventing ADP from entering the mitochondrial matrix.
- Stasis: Oxidative phosphorylation stalls because ATP synthase lacks ADP substrate.[2]
- Collapse: The mitochondrial permeability transition pore (mPTP) opens, leading to loss of membrane potential (), swelling, and release of pro-apoptotic factors (Cytochrome c).[1]

Visualizing the Hazard

The following diagram illustrates the blockade mechanism, validating the need for strict containment.



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Figure 1: Mechanism of Action. ATR-K competitively binds to ANT, mechanically blocking the fuel line (ADP) of the cell, leading to inevitable bio-energetic collapse.[1]

Safety Data & Handling Profile

Quantitative Safety Data

Parameter	Value/Description	Critical Note
CAS Number	102130-43-8	Specific to Potassium Salt
Solubility	~20–25 mg/mL (Water)	High Risk: Rapid dermal absorption
LD50 (Rat, s.c.)	~155 mg/kg	High acute toxicity
GHS Signal	DANGER	Toxic if swallowed (H301), Dermal (H311), Inhaled (H331)
Target Organs	Kidneys (Proximal Tubule), Liver	Causes acute tubular necrosis

Personal Protective Equipment (PPE)

- Respiratory: N95 minimum for solid weighing; P100/HEPA respirator recommended if working outside a fume hood.
- Dermal: Double-glove policy (Nitrile). The salt form permeates hydrophilic barriers once dissolved.
- Ocular: Chemical splash goggles.

Disposal Protocols

Core Directive: There is no benchtop chemical neutralization method (e.g., bleach/acid) validated to destroy the glycosidic bond safely and completely. Incineration is the only acceptable disposal method.

Protocol A: Solid Waste (Powder/Residue)

- Applicability: Expired stocks, weighing boats, contaminated gloves.[\[1\]](#)
- Step 1: Place all solid waste into a dedicated, sealable container labeled "TOXIC SOLID WASTE - ATRACTYLOSIDE."[\[1\]](#)

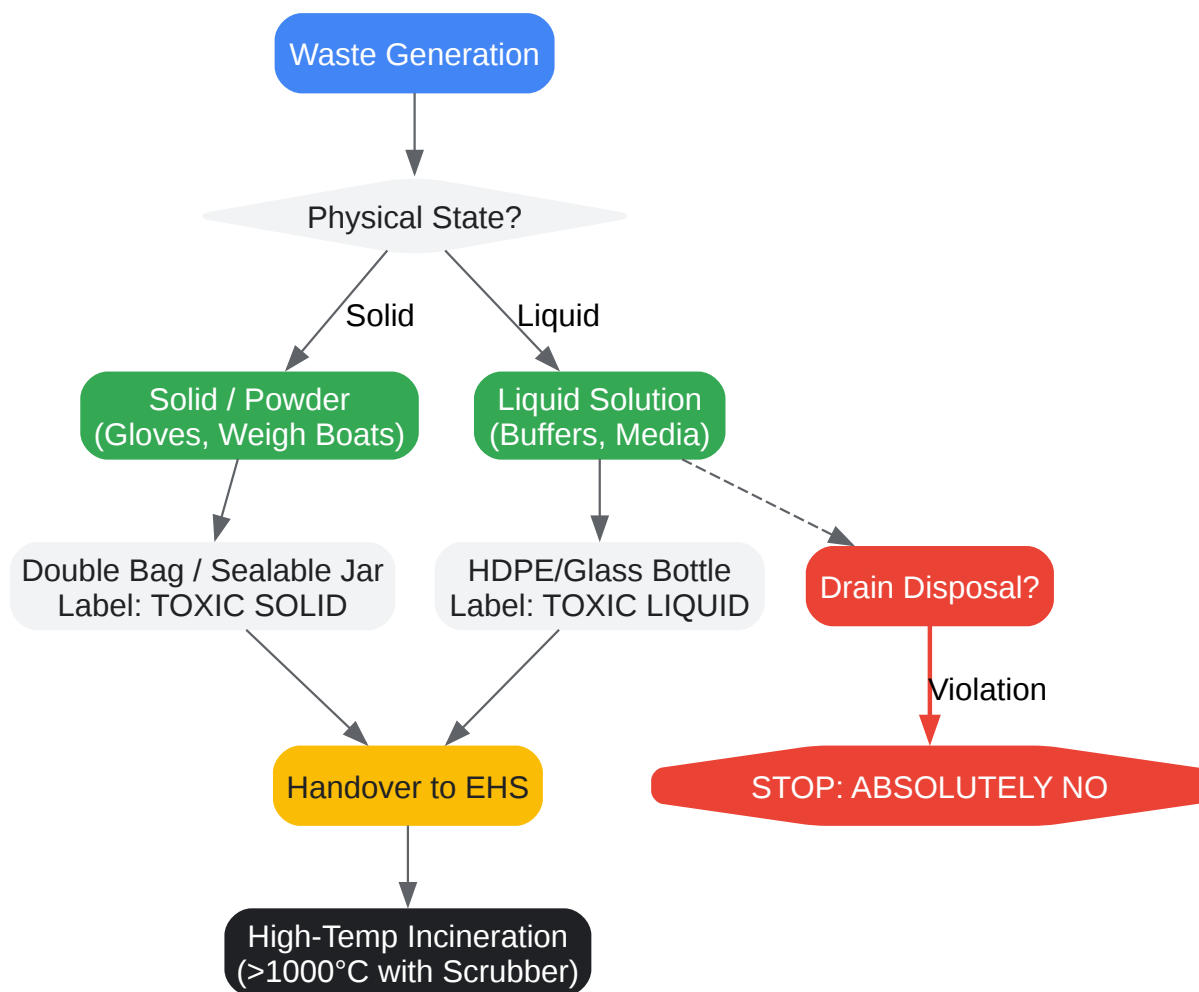
- Step 2: Do not mix with general lab trash or biohazard bags (unless sharps are involved).
- Step 3: Seal with tamper-evident tape.[1]

Protocol B: Liquid Waste (Stock Solutions)

- Applicability: Unused aqueous buffers containing ATR-K.[1]
- Step 1: NEVER pour down the drain. ATR-K is stable in water and poses an environmental threat.
- Step 2: Collect in a chemically compatible bottle (HDPE or Glass).
- Step 3: Label clearly: "TOXIC LIQUID WASTE - ATRACTYLOSIDE." [1]
- Step 4: If the solvent is water, add a small volume of combustible solvent (e.g., Ethanol) to the waste bottle if required by your facility's incinerator intake specs (to assist burn), but check local EHS rules first.[1]

Disposal Decision Tree

Follow this logic flow to ensure zero errors in waste stream management.



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Figure 2: Disposal Decision Tree. Note the hard stop at drain disposal. All streams must converge at high-temperature incineration.

Emergency Spill Procedures

Scenario: Powder Spill

- Evacuate: Clear the immediate area of personnel.
- Isolate: Mark the zone. Do not allow air currents (close hood sash if inside).

- PPE Up: Don double nitrile gloves, lab coat, and N95/P100 mask.[1]
- Wet Wipe Method: Do not sweep (creates dust). Cover the powder with a paper towel dampened with water (ATR-K is water-soluble).
- Collect: Carefully scoop the damp towels into a hazardous waste bag.
- Wash: Clean the surface 3x with water and detergent.

Scenario: Liquid Spill

- Absorb: Cover immediately with absorbent pads or vermiculite.
- Neutralization Myth: Do not attempt to add bleach or acid. It creates unknown byproducts.
- Collect: Place soaked absorbents into a "Toxic Solid Waste" container.
- Verify: Wipe the area with methanol or ethanol followed by water to ensure full solubilization and removal of residues.

Regulatory & Compliance (RCRA/EPA)

While Atractyloside is not explicitly "P-listed" (acutely toxic) by name in 40 CFR 261.33, it meets the criteria for Characteristic Waste (Toxicity) based on its LD50 profile.[1]

- Waste Code Recommendation: If your facility requires a code, default to the characteristic toxic code or "Non-Regulated Toxic" depending on state interpretation, but always tag it for incineration.[1]
- Documentation: SDS must be accessible. Ensure the "Potassium Salt" distinction is noted, as it affects solubility data during transport accidents.

References

- National Center for Biotechnology Information. (2023). PubChem Compound Summary for CID 102130-43-8, **Atractyloside Potassium Salt**. Retrieved from [\[Link\]](#)

- Brunmair, B., et al. (2000).[1] Characterization of the Adenine Nucleotide Translocator (ANT) as a Target for Atractyloside. Journal of Biological Chemistry.
- Obatomi, D. K., & Bach, P. H. (1998).[1] Biochemistry and toxicology of the diterpenoid glycoside atractyloside. Food and Chemical Toxicology, 36(4), 335–346.[1] Retrieved from [\[Link\]](#)

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Sources

- [1. Waste Code \[rcrainfo.epa.gov\]](#)
- [2. droracle.ai \[droracle.ai\]](#)
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